Application Note and Protocol for Measuring Mitochondrial Swelling with CypD-IN-4

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Compound of Interest

Compound Name:	*CypD-IN-4*
Cat. No.:	*B12405630*

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Introduction

Mitochondrial swelling is a hallmark of the opening of the mitochondrial permeability transition pore (mPTP), a non-specific, high-conductance channel in the inner mitochondrial membrane.[1][2] The opening of the mPTP leads to the dissipation of the mitochondrial membrane potential, uncoupling of oxidative phosphorylation, and ultimately, cell death.[1] Cyclophilin D (CypD), a peptidyl-prolyl cis-trans isomerase located in the mitochondrial matrix, is a key regulator of the mPTP, sensitizing it to opening in response to stimuli such as high levels of matrix calcium and oxidative stress.[1][2][3][4][5] Inhibition of CypD is a promising therapeutic strategy for diseases associated with mitochondrial dysfunction, including ischemia-reperfusion injury and neurodegenerative disorders.[1]

CypD-IN-4 is a potent and selective inhibitor of Cyclophilin D, with an IC50 value of 0.057 µM.[6] It serves as a valuable tool for studying the role of CypD in mPTP regulation and for screening potential therapeutic agents. This document provides a detailed protocol for

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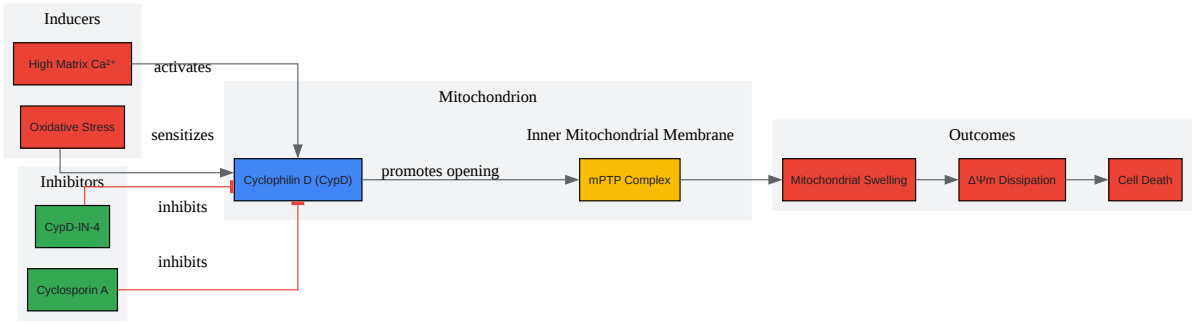
measuring mitochondrial swelling induced by calcium and for assessing the inhibitory effect of **CypD-IN-4** using a spectrophotometric assay.

Principle of the Assay

The mitochondrial swelling assay is based on the principle that as mitochondria take up water and swell, the density of their matrix decreases. This change in density leads to a decrease in light scattering, which can be measured as a decrease in the absorbance of the mitochondrial suspension at 540 nm.[2][7][8][9] By monitoring the change in absorbance over time, the rate and extent of mitochondrial swelling can be quantified. The inhibitory effect of compounds like **CypD-IN-4** can be determined by their ability to prevent the decrease in absorbance in the presence of an mPTP inducer, such as calcium chloride.[10][11][12]

Signaling Pathway of mPTP Opening



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Caption: Signaling pathway of mitochondrial permeability transition pore (mPTP) opening.

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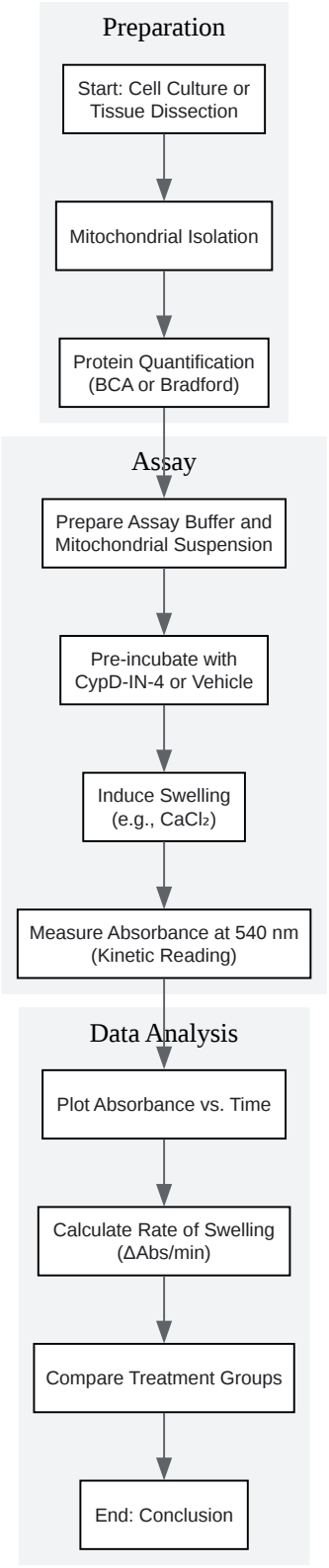
Experimental Workflow



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Caption: Experimental workflow for the mitochondrial swelling assay.

Materials and Reagents

Equipment:

- Refrigerated centrifuge
- Dounce homogenizer or Potter-Elvehjem homogenizer[10][13]
- Spectrophotometer or microplate reader capable of measuring absorbance at 540 nm and maintaining a constant temperature[7][8][9][10]
- Sonicator
- Ice bucket and ice

Reagents:

- **CypD-IN-4** (prepare stock solution in DMSO)
- Calcium Chloride ($CaCl_2$)
- Cyclosporin A (CsA) (optional, as a positive control for inhibition)
- Bovine Serum Albumin (BSA), fatty acid-free
- Sucrose
- Mannitol
- HEPES
- EGTA
- KCl
- KH_2PO_4

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- Tris-HCl
- Glutamate
- Malate
- DMSO (vehicle for **CypD-IN-4**)
- Bradford or BCA Protein Assay Kit

Buffers:

Buffer Name	Composition	pH	Storage
Mitochondrial Isolation Buffer (MIB)	225 mM Mannitol, 75 mM Sucrose, 10 mM HEPES, 0.1 mM EGTA	7.4	4°C
Mitochondrial Resuspension Buffer (MRB)	250 mM Sucrose, 10 mM HEPES, 0.1 mM EGTA	7.4	4°C
Mitochondrial Swelling Buffer (MSB)	120 mM KCl, 10 mM Tris-HCl, 5 mM KH_2PO_4, 5 mM Glutamate, 5 mM Malate	7.4	Room Temp.

Experimental Protocols

Protocol 1: Isolation of Mitochondria from Cultured Cells

- Harvest cultured cells (e.g., by trypsinization for adherent cells or centrifugation for suspension cells).
- Wash the cell pellet twice with ice-cold PBS.
- Resuspend the cell pellet in 1 mL of ice-cold Mitochondrial Isolation Buffer (MIB).

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- Homogenize the cells using a Dounce homogenizer with a tight-fitting pestle (approximately 20-30 strokes on ice).[13]
- Transfer the homogenate to a microcentrifuge tube and centrifuge at 600 x g for 10 minutes at 4°C to pellet nuclei and unbroken cells.
- Carefully transfer the supernatant to a new pre-chilled microcentrifuge tube.
- Centrifuge the supernatant at 10,000 x g for 20 minutes at 4°C to pellet the mitochondria.
- Discard the supernatant and gently wash the mitochondrial pellet with 1 mL of ice-cold MIB.
- Centrifuge at 10,000 x g for 10 minutes at 4°C.
- Discard the supernatant and resuspend the mitochondrial pellet in a minimal volume (e.g., 50-100 µL) of Mitochondrial Resuspension Buffer (MRB).
- Determine the protein concentration of the isolated mitochondria using a Bradford or BCA assay.
- Adjust the concentration of the mitochondrial suspension to 1 mg/mL with MRB. Keep on ice.

Protocol 2: Mitochondrial Swelling Assay using **CypD-IN-4**

- Set the spectrophotometer or microplate reader to 540 nm and the temperature to 30°C.
- In a cuvette or a 96-well plate, add the following components in order:
  - Mitochondrial Swelling Buffer (MSB) to a final volume of 1 mL (for cuvette) or 200 µL (for 96-well plate).
  - Vehicle (DMSO) or varying concentrations of **CypD-IN-4** (e.g., 0.1, 1, 10, 20 µM).
  - Mitochondria (to a final concentration of 0.5 mg/mL).
- Mix gently and pre-incubate for 2 minutes at 30°C.
- Establish a baseline absorbance reading for 1-2 minutes.

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- Induce mitochondrial swelling by adding $CaCl_2$ to a final concentration of 200 µM.[7]
- Immediately start recording the absorbance at 540 nm every 30 seconds for 10-20 minutes.

Experimental Groups:

Group	Description
Negative Control	Mitochondria + MSB + Vehicle (DMSO) (No $CaCl_2$)
Positive Control	Mitochondria + MSB + Vehicle (DMSO) + $CaCl_2$
Test Group(s)	Mitochondria + MSB + CypD-IN-4 (various concentrations) + $CaCl_2$
Inhibitor Control	Mitochondria + MSB + Cyclosporin A (e.g., 1 µM) + $CaCl_2$ (optional)

Data Presentation

Table 1: Time-Course of Calcium-Induced Mitochondrial Swelling

Time (min)	Absorbance at 540 nm (No $CaCl_2$)	Absorbance at 540 nm (+ 200 µM $CaCl_2$)
0	0.502	0.500
2	0.501	0.455
4	0.500	0.398
6	0.499	0.352
8	0.498	0.315
10	0.498	0.288

Table 2: Dose-Dependent Inhibition of Mitochondrial Swelling by **CypD-IN-4**

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CypD-IN-4 (μM)	Initial Absorbance (A_{540})	Final Absorbance (A_{540}) at 10 min	Change in Absorbance (ΔA_{540})	% Inhibition
0 (Vehicle)	0.500	0.288	0.212	0%
0.1	0.498	0.355	0.143	32.5%
1	0.499	0.421	0.078	63.2%
10	0.501	0.475	0.026	87.7%
20	0.500	0.488	0.012	94.3%

% Inhibition = [1 - (ΔA_{540} with inhibitor / ΔA_{540} with vehicle)] x 100

Logical Relationship of CypD Inhibition by CypD-IN-4

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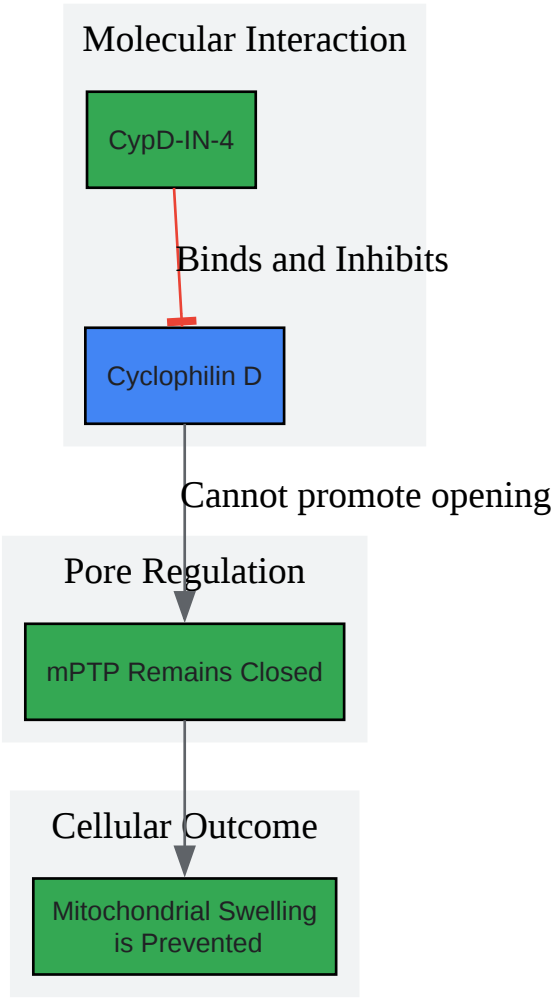

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Caption: Logical relationship of CypD inhibition by **CypD-IN-4**.

Troubleshooting

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Problem	Possible Cause(s)	Solution(s)
No swelling observed with $CaCl_2$	1. Inactive or damaged mitochondria.2. Insufficient $CaCl_2$ concentration.3. Incorrect buffer composition.	1. Prepare fresh mitochondria and keep them on ice at all times. Use within a few hours of isolation.2. Increase $CaCl_2$ concentration (e.g., up to 500 µM).3. Double-check the pH and components of the MSB.
High background swelling (without $CaCl_2$)	1. Mitochondria are damaged or aged.2. Contamination of buffers with Ca^{2+}.	1. Isolate fresh mitochondria and handle them gently.2. Use high-purity water and reagents to prepare buffers. Include a low concentration of EGTA (e.g., 10 µM) in the MSB if necessary.
Inconsistent results between replicates	1. Inaccurate pipetting.2. Inconsistent timing of reagent addition.3. Temperature fluctuations.	1. Use calibrated pipettes.2. Use a multi-channel pipette for adding reagents to a 96-well plate to ensure simultaneous addition.3. Ensure the spectrophotometer/plate reader maintains a stable temperature.
CypD-IN-4 is not inhibiting swelling	1. Incorrect concentration of CypD-IN-4.2. Insufficient pre-incubation time.3. Degradation of the compound.	1. Verify the stock concentration and perform a dose-response curve.2. Increase the pre-incubation time to 5 minutes.3. Use a fresh aliquot of CypD-IN-4.

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